

1,3-Dibromo-2-propanol safety data sheet (SDS) and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dibromo-2-propanol

Cat. No.: B146513

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of 1,3-Dibromo-2-propanol

This guide provides comprehensive safety data and handling protocols for **1,3-Dibromo-2-propanol** (CAS No: 96-21-9), tailored for researchers, scientists, and professionals in drug development. It consolidates critical information from Safety Data Sheets (SDS) and other technical sources to ensure safe laboratory practices.

Hazard Identification and Classification

1,3-Dibromo-2-propanol is classified as a hazardous chemical and requires careful handling.

[1] It is a flammable liquid and vapor that is toxic if swallowed, causes skin and eye irritation, and is suspected of causing genetic defects and cancer.[2][3][4]

GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor.[2][4]
Acute Toxicity, Oral	3	H301: Toxic if swallowed.[2][4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[2][4]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.[2][4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[2][4]
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects.[2][3]
Carcinogenicity	2	H351: Suspected of causing cancer.[2][3]

Users must obtain special instructions before use and not handle the substance until all safety precautions have been read and understood.[2][3]

Physical and Chemical Properties

The physical and chemical properties of **1,3-Dibromo-2-propanol** are summarized below. It is a colorless or yellowish oily liquid that may oxidize and turn yellow when exposed to air for extended periods.[5]

Property	Value
Synonyms	α,γ -Dibromohydrin, 1,3-Dibromopropan-2-ol, Glycerol α,γ -dibromohydrin
CAS Number	96-21-9[2]
Molecular Formula	C ₃ H ₆ Br ₂ O[5][6]
Molecular Weight	217.89 g/mol [6]
Appearance	Colorless to light yellow or brown liquid[2][5]
Melting Point	103-106 °C[2][5]
Boiling Point	82-83 °C at 7-9 hPa (mmHg)[2]
Density	2.136 g/mL at 25 °C[2][5]
Flash Point	47 °C (116.6 °F) - closed cup[2]
Water Solubility	Soluble, but may be limited[1][5]
Refractive Index	n _{20/D} 1.552[7]

Toxicological Information

The toxicological properties of **1,3-Dibromo-2-propanol** have not been fully investigated, but available data indicate significant hazards.[6]

- Acute Toxicity: Toxic if swallowed.[2] Ingestion may be fatal.[6]
- Skin Corrosion/Irritation: Causes skin irritation and potentially severe burns.[2][6]
- Eye Damage/Irritation: Causes serious eye irritation and potentially severe burns.[2][6]
- Respiratory Sensitization: May cause respiratory irritation.[2]
- Carcinogenicity: Suspected of causing cancer, with limited evidence in animal studies.[2][3]
- Germ Cell Mutagenicity: Suspected of causing genetic defects.[2][3] There is a possible risk of irreversible effects.[5]

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is mandatory to minimize exposure and risk.

Handling

- Ventilation: Always handle in a well-ventilated area, preferably inside a chemical fume hood.
[1][8]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[1][2] Use only non-sparking tools and take precautionary measures against static discharge.[1][8]
- Personal Contact: Avoid all personal contact, including inhalation of vapor or mist.[2][9] Do not get in eyes, on skin, or on clothing.[1][6]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[2][6] Contaminated clothing should be removed and washed before reuse.[3][6]

Storage

- Conditions: Store in a cool, dry, and well-ventilated place.[2][6] The recommended storage temperature is 2-8°C in an inert atmosphere.[7]
- Container: Keep the container tightly closed and stored in a locked area.[1][2][6] Containers that have been opened must be carefully resealed and kept upright.[2]
- Incompatibilities: Store away from strong oxidizing agents.[1][6]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are critical for safety.

- Engineering Controls: A chemical fume hood or other local exhaust ventilation is required.[1][9] Ventilation equipment should be explosion-proof.[9] Eyewash stations and safety showers must be readily accessible near the workstation.[1][10]

Personal Protective Equipment (PPE) Requirements

Protection Type	Specifications	Rationale
Eye/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][6]	Protects against splashes and severe eye irritation.[6]
Skin	Wear appropriate protective gloves (e.g., PVC, Neoprene) and protective clothing to prevent skin exposure.[6][9]	Prevents skin irritation and burns.[6]
Respiratory	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[1][6] A type ABEK (EN14387) respirator filter is recommended.	Protects against inhalation of harmful vapors and mists.[2]

Emergency and First-Aid Procedures

Immediate and appropriate responses to exposure or spills are crucial.

First-Aid Measures

Exposure Route	First-Aid Protocol
Ingestion	Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[2] Rinse mouth with water. Never give anything by mouth to an unconscious person.[2]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1][2]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[2][6]
Eye Contact	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[2] Continue rinsing and consult a physician immediately.[2][6]

Accidental Release Measures

- Spills: Evacuate personnel and move upwind.[9] Remove all sources of ignition.[1][8] Absorb the spill with inert material like dry sand or earth and place it into a chemical waste container.[6] Use spark-proof tools and ensure adequate ventilation.[1][8]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Hazards: Vapors may form explosive mixtures with air.[1] During a fire, irritating and highly toxic gases may be generated, including carbon oxides and hydrogen bromide.[1][6]
- Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved, and full protective gear.[1][6]

Experimental Applications

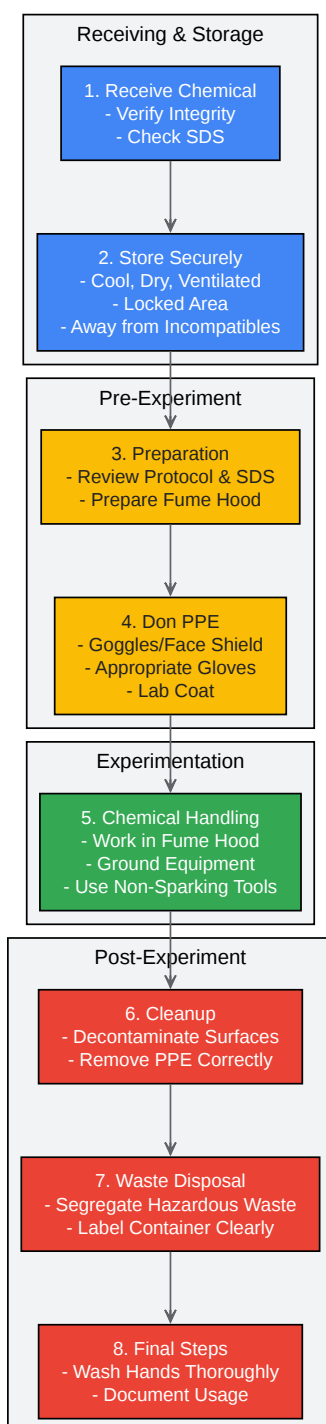
1,3-Dibromo-2-propanol is a versatile dihalogenated alcohol used as a bifunctional crosslinking reagent and an intermediate in various syntheses.^[11] Specific laboratory applications include:

- Preparation of thioether ligands for nanoparticle synthesis.
- Synthesis of 2-(alkoxy)propenyl bromide.
- Use in the chemical crosslinking of cysteine mutants of proteins.
- Synthesis of 1,3-propanediamine derivatives.
- Preparation of 1,3-dinitrooxy-2-propanol.

Researchers should consult the primary literature for detailed experimental protocols related to these applications.

Safe Handling Workflow

The following diagram illustrates the logical workflow for safely handling **1,3-Dibromo-2-propanol** from receipt to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **1,3-Dibromo-2-propanol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 1,3-Dibromo-2-propanol - Safety Data Sheet [chemicalbook.com]
- 3. 1,3-Dibromo-2-propanol 96-21-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 4. 1,3-Dibromo-2-propanol | C₃H₆Br₂O | CID 7287 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chembk.com [chembk.com]
- 6. 1,3-Dibromo-2-propanol(96-21-9) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- 7. 1,3-Dibromo-2-propanol CAS#: 96-21-9 [m.chemicalbook.com]
- 8. echemi.com [echemi.com]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- 10. fishersci.com [fishersci.com]
- 11. 1,3-Dibromo-2-propanol | 96-21-9 [chemicalbook.com]
- To cite this document: BenchChem. [1,3-Dibromo-2-propanol safety data sheet (SDS) and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146513#1-3-dibromo-2-propanol-safety-data-sheet-sds-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com